

# Personal protective equipment for handling Nanangenine H

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# Standard Operating Procedure: Handling Nanangenine H

Alert: **Nanangenine H** is a potent, non-TNI, cytotoxic compound. Handle with extreme caution in a designated controlled environment.

This document provides essential safety and logistical information for the handling and disposal of **Nanangenine H**. Adherence to these guidelines is mandatory to mitigate risks of exposure and ensure a safe laboratory environment.

### **Personal Protective Equipment (PPE)**

All personnel handling **Nanangenine H** must wear the following PPE. This equipment should be donned before entering the designated handling area and doffed in the prescribed manner upon exiting.



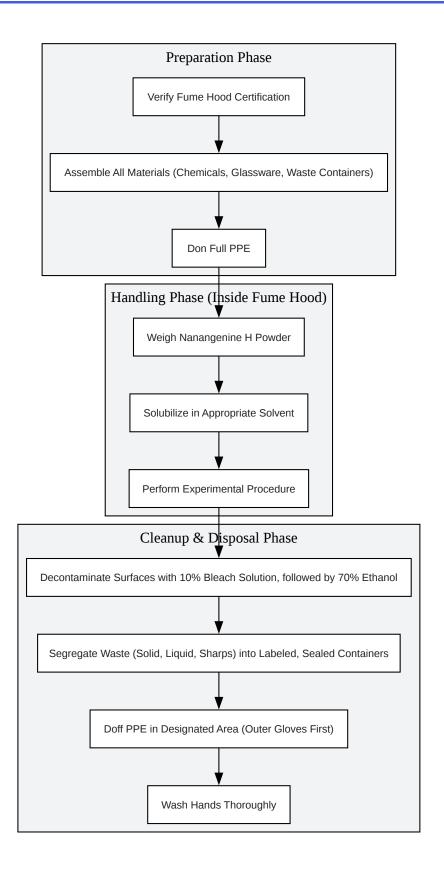
PPE Component	Specification	Rationale
Gloves	Double-gloving: Inner pair of nitrile gloves (minimum 5 mil thickness), outer pair of chemotherapy-rated nitrile or neoprene gloves (minimum 8 mil thickness).	Provides a primary barrier against skin contact. Double-gloving minimizes the risk of exposure in case of a tear or puncture in the outer glove.
Eye Protection	Indirectly vented, chemical splash-proof goggles. A full-face shield must be worn over the goggles when handling quantities greater than 100 mg or when there is a significant risk of splashes.	Protects the eyes from airborne particles and accidental splashes of solutions containing Nanangenine H.
Respiratory Protection	A NIOSH-approved N100 or P100 respirator is required for all procedures involving the handling of powdered Nanangenine H or when aerosolization is possible. For solution-based work in a certified chemical fume hood, a standard N95 respirator may be sufficient, subject to an institutional risk assessment.	Prevents the inhalation of highly toxic airborne particles.
Protective Clothing	Disposable, solid-front, backtying gown with elastic cuffs made of a low-permeability fabric (e.g., polyethylenecoated polypropylene).	Protects the body and personal clothing from contamination.
Footwear	Closed-toe shoes and disposable shoe covers.	Prevents contamination of personal footwear and the subsequent spread of the hazardous material.



# **Experimental Workflow: Safe Handling of Nanangenine H**

The following workflow outlines the critical steps for safely handling **Nanangenine H** in a laboratory setting.





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Caption: Workflow for Safe Handling of Nanangenine H.



#### **Disposal Plan**

All waste generated from procedures involving **Nanangenine H** is considered hazardous and must be disposed of accordingly.

- Solid Waste: Contaminated gloves, gowns, shoe covers, and other solid materials must be
  placed in a designated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: All solutions containing Nanangenine H must be collected in a sealed, labeled, and leak-proof hazardous waste container. Do not mix with other chemical waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.
- Sharps Waste: Needles, syringes, and other contaminated sharps must be disposed of in a designated sharps container for cytotoxic waste.

Consult your institution's EHS office for specific guidelines on the final disposal of hazardous waste.

### **Emergency Procedures**

- Skin Exposure: Immediately remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes. Seek immediate medical attention.
- Eye Exposure: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
- Inhalation: Move to fresh air immediately. Seek immediate medical attention.
- Spill: In the event of a spill, evacuate the immediate area and notify your supervisor and the
  institutional EHS office. Do not attempt to clean up a spill unless you are trained and
  equipped to do so. A spill kit containing appropriate absorbent materials, decontaminating
  solutions, and additional PPE should be readily available in the laboratory.

This information is intended as a guide and should be supplemented by a comprehensive, institution-specific risk assessment and training program. Always consult your organization's EHS professionals for detailed guidance.







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